

Synthesis and Characterization of PEG3-bis-(ethyl phosphonate): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PEG3-bis-(ethyl phosphonate)

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Introduction

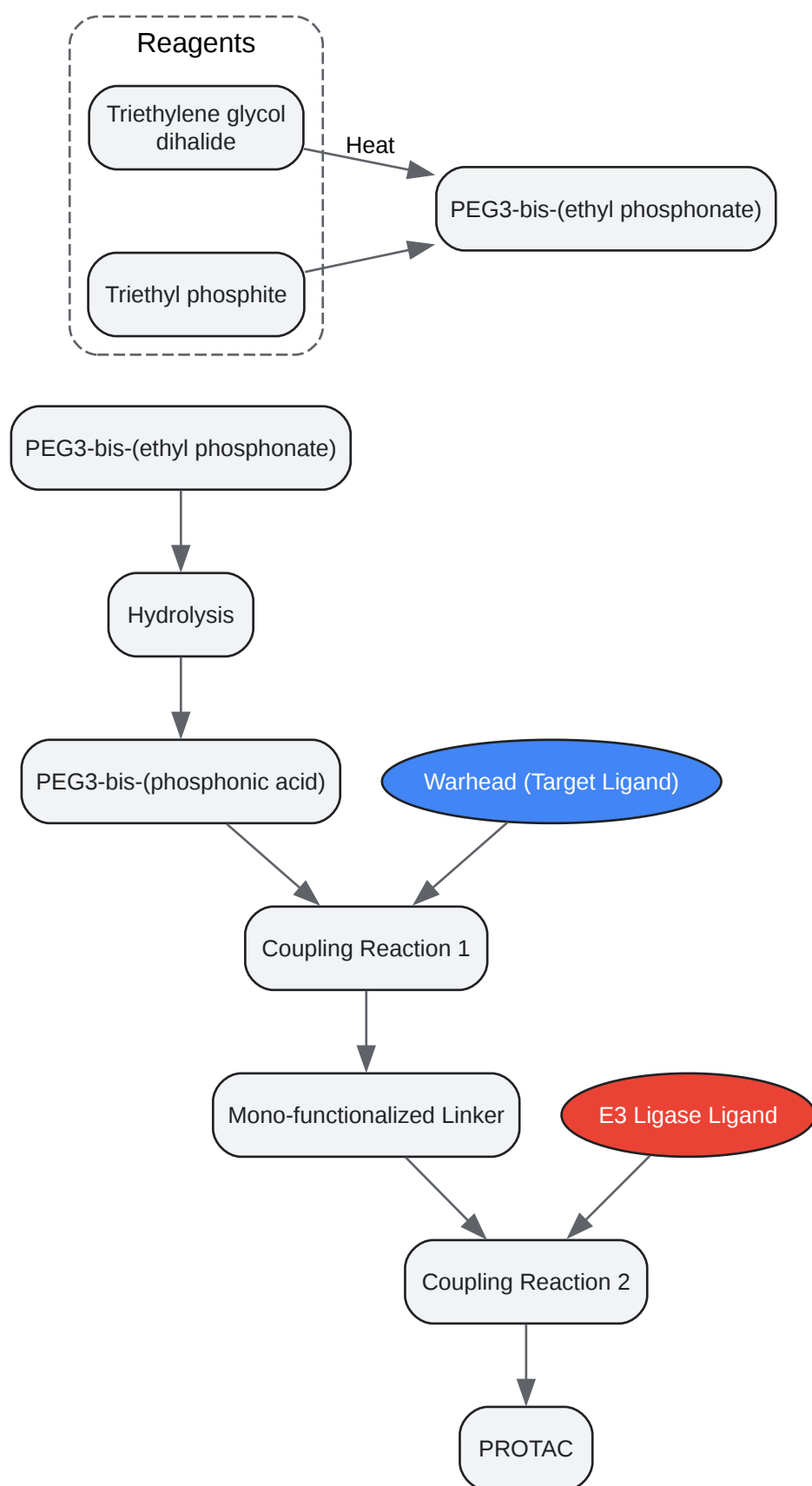
PEG3-bis-(ethyl phosphonate) is a hydrophilic, bifunctional linker molecule increasingly utilized in the field of drug development, particularly in the construction of Proteolysis Targeting Chimeras (PROTACs). Its polyethylene glycol (PEG) backbone imparts favorable solubility and pharmacokinetic properties, while the terminal ethyl phosphonate groups provide reactive handles for conjugation to targeting ligands and E3 ligase recruiters. This technical guide provides a comprehensive overview of the synthesis and characterization of **PEG3-bis-(ethyl phosphonate)**, offering detailed experimental protocols and data interpretation for researchers in the field.

Synthesis of PEG3-bis-(ethyl phosphonate)

The synthesis of **PEG3-bis-(ethyl phosphonate)** is most effectively achieved through a Michaelis-Arbuzov reaction. This classic organophosphorus reaction involves the nucleophilic attack of a trialkyl phosphite on an alkyl halide, resulting in the formation of a phosphonate. In this case, a dihalogenated triethylene glycol derivative serves as the electrophile, and triethyl phosphite acts as the nucleophilic phosphorus reagent.

Proposed Synthetic Scheme

The overall synthetic transformation can be depicted as follows:



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com